

4-Chlorophenyl quinoline-8-sulfonate CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Chlorophenyl quinoline-8-sulfonate

CAS No.: 5409-91-6

Cat. No.: B182879

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Technical Monograph: 4-Chlorophenyl Quinoline-8-Sulfonate

CAS Number: 5409-91-6 Molecular Weight: 319.76 Da[1][2]

Executive Summary

4-Chlorophenyl quinoline-8-sulfonate (CAS 5409-91-6) is a specialized sulfonate ester derived from the condensation of 8-quinolinesulfonyl chloride and 4-chlorophenol.[1] Within medicinal chemistry, this compound represents a critical scaffold in the exploration of quinoline-based pharmacophores. While 8-hydroxyquinoline derivatives are widely recognized for metal chelation, the 8-sulfonate ester modification locks the oxygen functionality, shifting the molecule's utility toward enzyme inhibition (specifically proteases and esterases) and antimicrobial screening.

This guide outlines the physicochemical identity, synthesis protocols, and application vectors for researchers utilizing this compound in drug discovery and chemical biology.

Physicochemical Identity

The following data establishes the baseline identity for quality control (QC) and assay preparation.

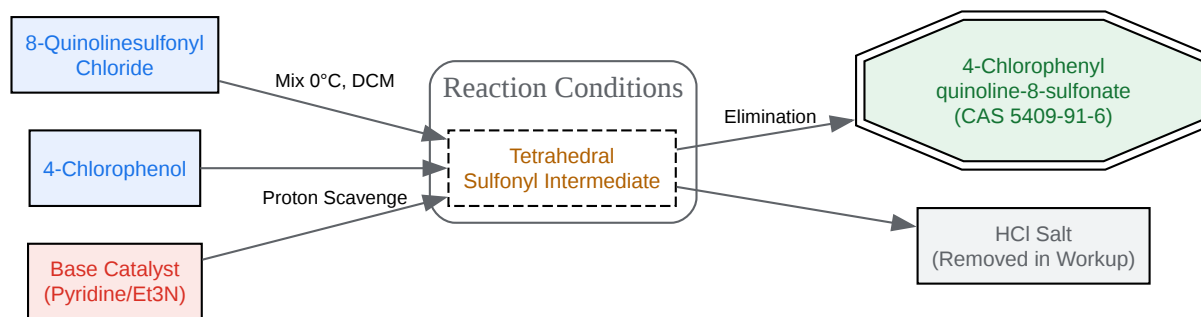
Property	Specification
CAS Number	5409-91-6
IUPAC Name	4-chlorophenyl quinoline-8-sulfonate
Molecular Formula	
Molecular Weight	319.76 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, DMF, DCM; Poorly soluble in water
LogP (Predicted)	~3.5 - 4.0 (Lipophilic)
H-Bond Donors	0
H-Bond Acceptors	4 (N, 3 Oxygens)

Synthesis & Methodology

Causality of Protocol: The synthesis relies on a nucleophilic acyl substitution at the sulfur atom. The use of a weak base (pyridine or triethylamine) is critical to neutralize the HCl byproduct, driving the equilibrium forward and preventing acid-catalyzed hydrolysis of the newly formed ester.

Reaction Pathway (Graphviz Visualization)

The following diagram maps the standard synthesis workflow, highlighting critical control points.



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Figure 1: Nucleophilic substitution pathway for the synthesis of sulfonate esters.

Bench Protocol

Reagents:

- 8-Quinolinesulfonyl chloride (1.0 eq)
- 4-Chlorophenol (1.1 eq)
- Triethylamine (1.5 eq) or Pyridine (solvent/base)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Procedure:

- Preparation: Dissolve 4-chlorophenol (1.1 eq) in anhydrous DCM under an inert atmosphere (N₂ or Ar).
- Activation: Add Triethylamine (1.5 eq) dropwise at 0°C. Stir for 15 minutes to generate the phenoxide species in situ.
- Addition: Slowly add a solution of 8-quinolinesulfonyl chloride (1.0 eq) in DCM to the reaction mixture. Note: Slow addition controls the exotherm.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Workup (Self-Validating Step):
 - Wash organic layer with 1M HCl (removes unreacted amine/quinoline starting material).
 - Wash with sat.
(removes unreacted phenol).
 - Wash with Brine, dry over
, and concentrate.
- Purification: Recrystallize from Ethanol or purify via silica gel chromatography if high purity (>99%) is required for biological assays.

Applications & Biological Context[3][4][5][6][7][8][9]

Antimicrobial & Antifungal Screening

Research indicates that 8-quinoline sulfonates exhibit bioactivity against specific fungal and bacterial strains. The mechanism often involves the disruption of cell wall synthesis or interference with metal-dependent enzymes, leveraging the quinoline nitrogen's ability to interact with active site residues even when the 8-position is blocked by the sulfonate group [1].

Bioisosteric Replacement

In drug design, this compound serves as a sulfonate bioisostere to sulfonamides. While sulfonamides (

) are stable, sulfonates (

) act as reactive probes. They can be used to:

- Test the hydrolytic stability of the pharmacophore.
- Act as "suicide substrates" for serine proteases, where the enzyme attacks the sulfonyl sulfur, leading to irreversible inhibition.

PKM2 Modulation Context

While 8-quinoline sulfonamides are well-documented modulators of Pyruvate Kinase M2 (PKM2) in cancer metabolism [2], the 4-chlorophenyl sulfonate ester (CAS 5409-91-6) is utilized in Structure-Activity Relationship (SAR) libraries to determine the necessity of the hydrogen bond donor (NH) present in the sulfonamide.[1] If the sulfonate ester retains activity, it suggests the binding is driven primarily by steric fit and hydrophobic interactions of the 4-chlorophenyl group rather than H-bonding.

Safety & Handling

- Hazards: As a sulfonate ester, this compound may possess alkylating or acylating properties. It should be treated as a potential skin sensitizer and irritant.
- Storage: Store at 2–8°C, desiccated. Moisture can lead to slow hydrolysis, releasing 8-quinolinesulfonic acid and 4-chlorophenol.
- Disposal: Incineration in a chemical waste facility equipped with scrubbers for sulfur and nitrogen oxides.

References

- Bano, B., et al. (2021).[3] "Sulfonamides and Sulphonyl Ester of Quinolines as Non-Acidic, Non-Steroidal, Anti-inflammatory Agents." [3] Letters in Drug Design & Discovery, 18(2), 112-120.[3] [Link](#)
- Krzywik, J., et al. (2023).[4] "Design, Synthesis and Biological Evaluation of Quinoline-8-Sulfonamides as Inhibitors of the Tumor Cell-Specific M2 Isoform of Pyruvate Kinase." Molecules, 28(6), 2509.[5] [Link](#)
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Sources

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